

(3R,5R)-Heptane-3,5-diol physical and chemical properties

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Compound of Interest

Compound Name: (3R,5R)-Heptane-3,5-diol

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An In-depth Technical Guide to **(3R,5R)-Heptane-3,5-diol** for Advanced Research

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource on **(3R,5R)-Heptane-3,5-diol**, tailored for researchers, scientists, and professionals in drug development. It moves beyond a simple recitation of facts to provide a deeper understanding of the compound's properties, its scientific context, and its potential applications. The structure of this document is designed to logically flow from fundamental characteristics to practical applications, reflecting an intuitive workflow for scientific inquiry.

Introduction and Strategic Importance

(3R,5R)-Heptane-3,5-diol is a chiral organic compound featuring a seven-carbon backbone with hydroxyl groups at the 3rd and 5th positions. The "(3R,5R)" designation specifies the absolute stereochemistry at these two chiral centers, making it a specific enantiomer of heptane-3,5-diol. This stereochemical purity is paramount, as it dictates the molecule's interaction with other chiral systems, a fundamental concept in modern pharmacology and materials science.

Its strategic importance stems from two primary areas:

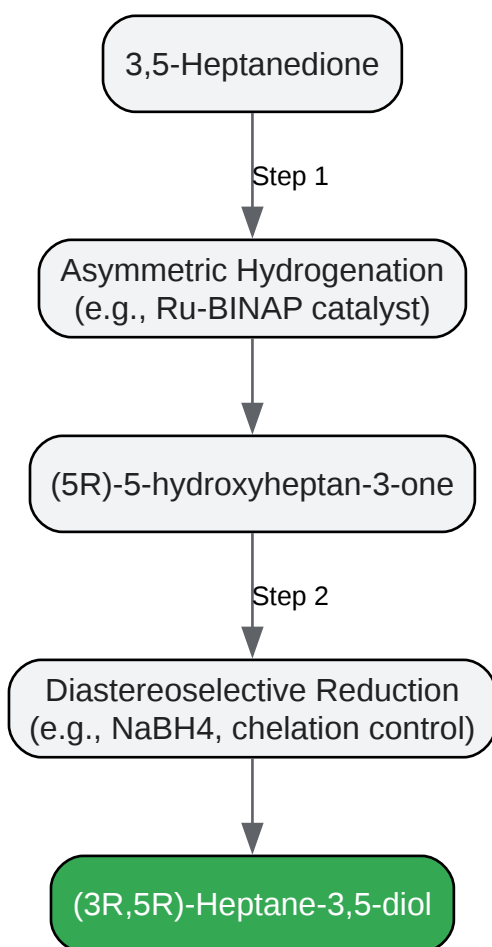
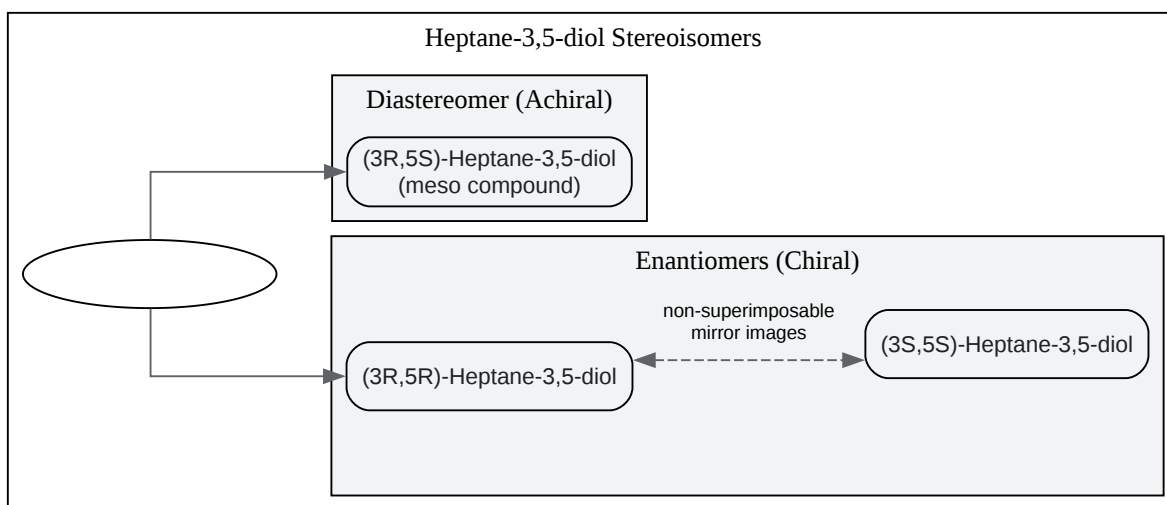
- **Chiral Building Block:** As a C₂-symmetric 1,3-diol, it is a valuable synthon in asymmetric synthesis. The defined stereochemistry allows for the construction of complex molecules with

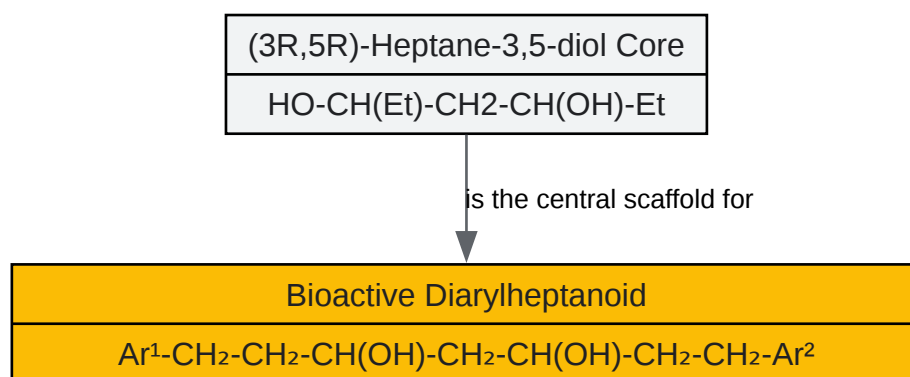
precise three-dimensional architectures, which is critical for developing stereospecific drugs or materials.

- **Natural Product Analogue:** The heptane-3,5-diol core is a recurring structural motif in a class of natural products known as diarylheptanoids.^[1] Many of these natural compounds, isolated from medicinal plants like ginger and turmeric, exhibit significant biological activities, including antioxidant, anti-inflammatory, and anti-tumor properties.^{[2][3]} Understanding the properties of this core structure is therefore essential for the synthesis of novel analogues in drug discovery programs.

Stereoisomeric Landscape

Heptane-3,5-diol has two chiral centers, leading to three possible stereoisomers: the (3R,5R) enantiomer, the (3S,5S) enantiomer, and a meso compound (3R,5S).





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